

6-Acetylbenzothiazole CAS number and supplier information

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Compound of Interest

Compound Name: 6-Acetylbenzothiazole

Cat. No.: B010754

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Technical Guide: 6-Acetylbenzothiazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information for **6-Acetylbenzothiazole**, a heterocyclic organic compound of interest in chemical synthesis and research. Due to its status as a specialized chemical, this document focuses on its identification, structural properties, and potential synthetic approaches, as direct commercial sourcing and extensive experimental data are not readily available.

Chemical Identification and Properties

6-Acetylbenzothiazole, systematically named 1-(1,3-benzothiazol-6-yl)ethan-1-one, is a derivative of benzothiazole. While a specific CAS number is not listed in major public chemical databases, its molecular structure and properties can be defined.

Table 1: Chemical Identifiers and Properties for 1-(1,3-benzothiazol-6-yl)ethan-1-one

Property	Value	Source
Systematic Name	1-(1,3-benzothiazol-6-yl)ethan-1-one	PubChem
Molecular Formula	C ₉ H ₇ NOS	PubChem[1]
Molecular Weight	177.22 g/mol	-
Monoisotopic Mass	177.02484 Da	PubChem[1]
InChI Key	KHIQJRVZQJFYKD-UHFFFAOYSA-N	PubChem[1]
SMILES	CC(=O)C1=CC2=C(C=C1)N=CS2	PubChem[1]

Commercial Availability and Supplier Information

As of late 2025, **6-Acetylbenzothiazole** is not readily available from major chemical suppliers as a stock item. Researchers interested in this compound will likely need to pursue custom synthesis. For reference, related and more common benzothiazole derivatives that are commercially available include:

- 2-Amino-6-methylbenzothiazole: CAS No. 2536-91-6[2][3][4][5][6][7]
- 6-Methylbenzothiazole: CAS No. 2942-15-6[8][9]
- Benzothiazole-6-carboxylic acid: CAS No. 3622-35-3[10][11]
- 2-Amino-6-hydroxybenzothiazole: CAS No. 26278-79-5[12]

These compounds can be sourced from suppliers such as Sigma-Aldrich[6][11][12], Tokyo Chemical Industry (TCI)[2], and others listed on platforms like Echemi and ChemicalBook.[5][9]

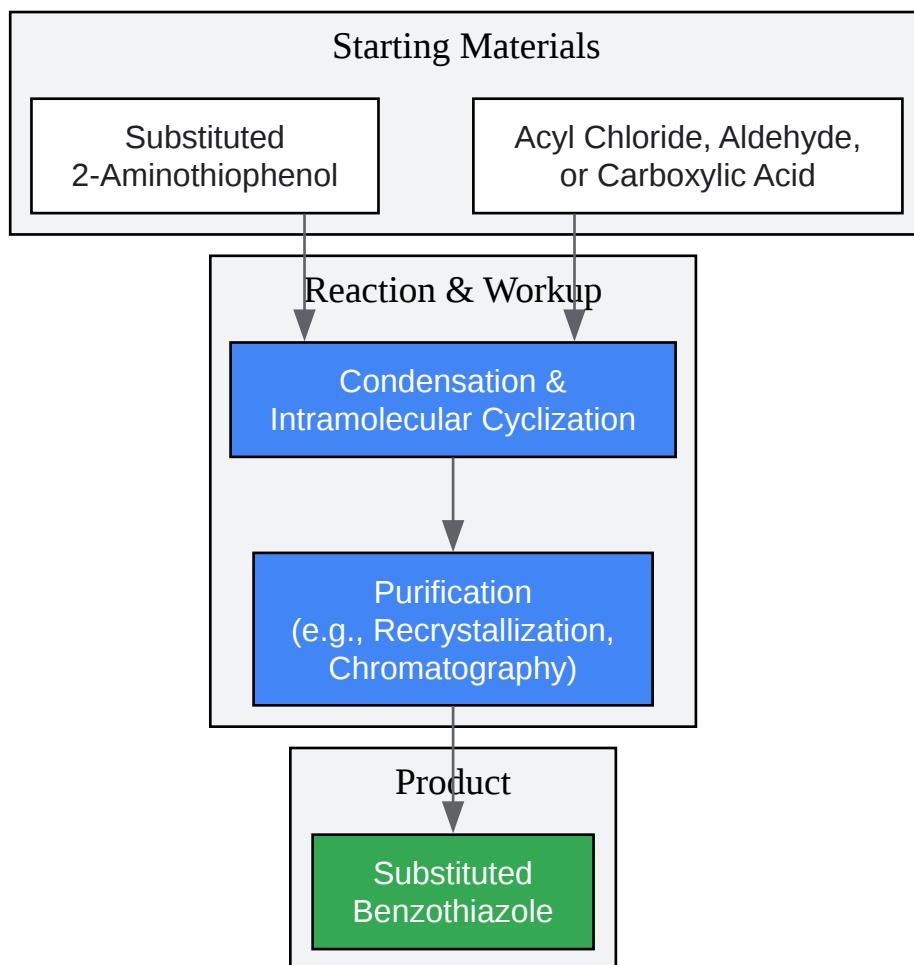
Synthesis and Experimental Protocols

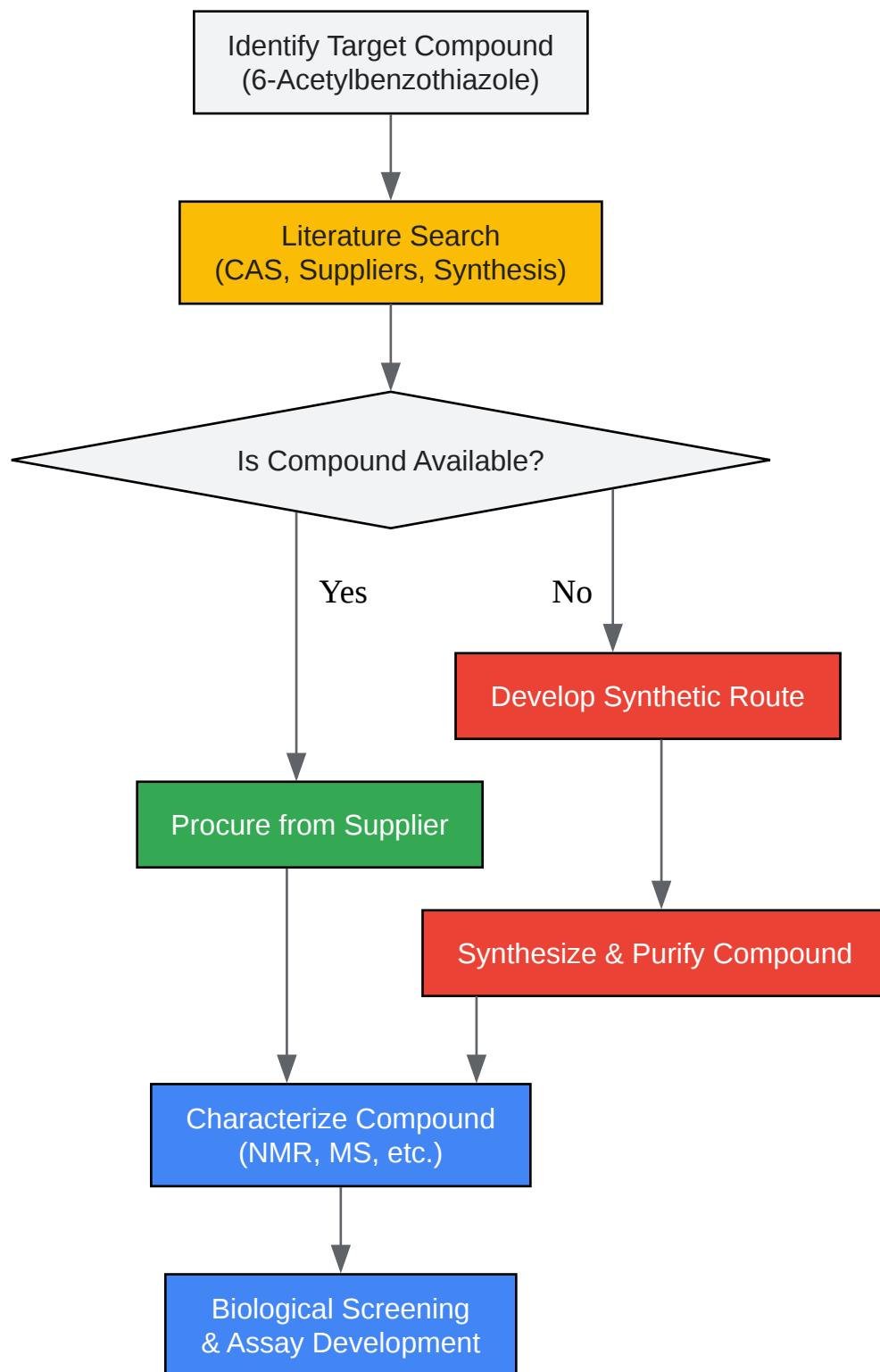
Detailed experimental protocols for the direct synthesis of **6-Acetylbenzothiazole** are not widely published. However, general methods for the synthesis of the benzothiazole core and its derivatives are well-established and can be adapted.

General Synthetic Approach

The synthesis of substituted benzothiazoles often involves the condensation and cyclization of an appropriately substituted 2-aminothiophenol with a carboxylic acid, aldehyde, or acyl chloride. For **6-Acetylbenzothiazole**, a plausible synthetic route would involve a Friedel-Crafts acylation of a pre-formed benzothiazole ring or the use of a starting material already containing the acetyl group, such as 4-amino-3-mercaptopacetophenone.

Diagram 1: Generalized Synthetic Workflow for Substituted Benzothiazoles



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